An In-depth Technical Guide to 2-Bromobenzyl Alcohol: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Bromobenzyl alcohol*
CAS No.:	*18982-54-2*
Cat. No.:	*B097588*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-bromobenzyl alcohol** (CAS RN: 18982-54-2), a critical halogenated aromatic alcohol in modern organic synthesis.[1] We will delve into its unique chemical structure and the resulting physicochemical properties that make it a versatile reagent. This guide will detail validated synthetic protocols, thorough spectroscopic characterization, and a critical analysis of its key reactions. Furthermore, we will explore its significant applications as a precursor and building block in the pharmaceutical and specialty chemical industries, offering field-proven insights for professionals in drug development and chemical research.[1][2]

Molecular Structure and Physicochemical Properties

2-Bromobenzyl alcohol, with the chemical formula C_7H_7BrO, possesses a molecular architecture consisting of a benzyl alcohol core with a bromine atom substituted at the ortho

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(C2) position of the benzene ring.[1] This specific arrangement of functional groups—a primary alcohol and an aryl bromide—in close proximity is fundamental to its reactivity and synthetic utility.

Structural Analysis and Reactivity Insights:

The bromine atom at the ortho position exerts significant electronic and steric influence on the molecule.

- Electronic Effects: Bromine is an electronegative atom that withdraws electron density from the aromatic ring through the inductive effect (-I). Simultaneously, its lone pairs can donate electron density via the resonance effect (+R). This electronic duality influences the reactivity of both the aromatic ring and the benzylic alcohol.
- Steric Hindrance: The presence of the bulky bromine atom adjacent to the hydroxymethyl group can sterically hinder reactions at both the alcohol and the C1 position of the ring, a factor that must be considered in reaction design.

These structural features make **2-bromobenzyl alcohol** a valuable bifunctional molecule, capable of undergoing reactions at the alcohol moiety, the aromatic ring, and the carbon-bromine bond.[1]

Physicochemical Data Summary:

The following table summarizes the key physical and chemical properties of **2-bromobenzyl alcohol**, essential for experimental planning and execution.

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Property	Value	Reference(s)
CAS Number	18982-54-2	[1][3][4]
Molecular Formula	C_7H_7BrO	[2][3][4][5]
Molecular Weight	187.03 g/mol	[2][3]
Appearance	Colorless to light yellow liquid or beige crystalline powder/needles	[1][2][5]
Melting Point	78-80 °C	[5][6][7]
Boiling Point	261.8 ± 15.0 °C at 760 mmHg	[5][7]
Density	1.6 ± 0.1 g/cm³	[5][7]
Flash Point	112.1 ± 20.4 °C	[5][7]
Solubility	Slightly soluble in water; readily soluble in ethanol, acetone, and ether.	[1]

Synthesis and Mechanistic Considerations

The preparation of **2-bromobenzyl alcohol** is achievable through several reliable synthetic routes. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements. A prevalent and efficient laboratory-scale method is the reduction of 2-bromobenzaldehyde.

Validated Protocol: Reduction of 2-Bromobenzaldehyde

This protocol describes the reduction of 2-bromobenzaldehyde using sodium borohydride ($NaBH_4$), a mild and selective reducing agent that is well-suited for converting aldehydes to primary alcohols without affecting the aryl bromide.

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-bromobenzaldehyde (1 equivalent) in a suitable solvent such as methanol or ethanol at 0 °C

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(ice bath).

- Reagent Addition: Slowly add sodium borohydride ($NaBH_4$) (1.1 to 1.5 equivalents) portion-wise to the stirred solution. Causality Note: The slow, portion-wise addition is crucial to control the exothermic reaction and prevent excessive foaming.
- Reaction Monitoring: Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed (typically 1-2 hours).
- Workup and Quenching: Carefully quench the reaction by the slow addition of distilled water or dilute hydrochloric acid to neutralize the excess $NaBH_4$ and decompose the borate esters.
- Extraction: Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or dichloromethane) three times.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Final Purification: The crude **2-bromobenzyl alcohol** can be further purified by recrystallization from a solvent system like hexane or by column chromatography on silica gel.[6] A successful synthesis following this general procedure yielded light-orange crystals with a melting point of 78-80°C.[6]

Synthesis Workflow Diagram

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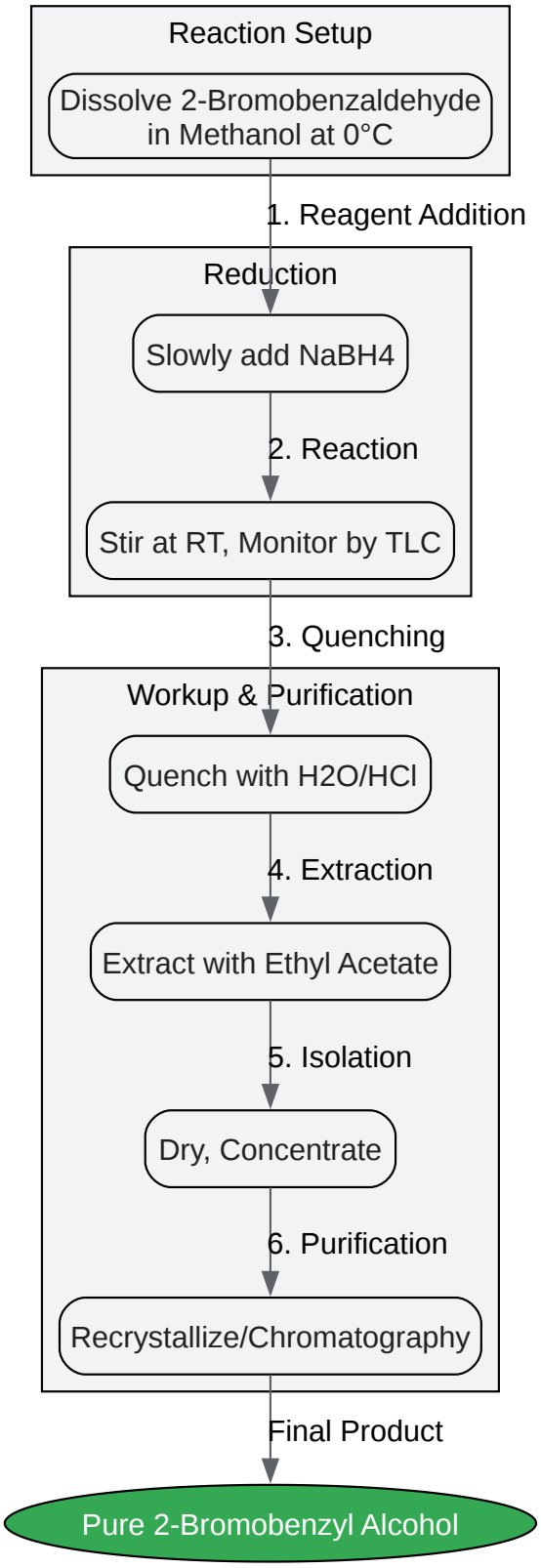

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Caption: Workflow for the synthesis of **2-bromobenzyl alcohol**.

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Spectroscopic Characterization (Self-Validation)

Confirming the identity and purity of synthesized **2-bromobenzyl alcohol** is paramount. The following spectroscopic data are characteristic of the target structure.

- ^{1}H NMR Spectroscopy ($CDCl_3$, 500 MHz):
  - δ 7.57 (d, J=8.0 Hz, 1H): Aromatic proton ortho to the bromine.
  - δ 7.51 (d, J=7.6 Hz, 1H): Aromatic proton ortho to the CH_2OH group.
  - δ 7.36 (t, J=7.5 Hz, 1H): Aromatic proton meta to the bromine.
  - δ 7.19 (t, J=7.6 Hz, 1H): Aromatic proton meta to the CH_2OH group.
  - δ 4.78 (s, 2H): Methylene protons of the CH_2OH group.
  - δ 2.02 (s, 1H): Hydroxyl proton (this signal is broad and its chemical shift can vary; it will exchange with D_2O).[8]
- ^{13}C NMR Spectroscopy ($CDCl_3$):
  - Expected signals in the aromatic region (~120-140 ppm) and a signal for the benzylic carbon (~63 ppm). Specific shifts include: δ 138.18, 132.72, 129.35, 128.83, 128.73, 127.03, and 62.80.[8]
- Infrared (IR) Spectroscopy:
  - ~3300-3400 cm^{-1} (broad, strong): O-H stretching vibration, characteristic of the alcohol functional group.[9][10] The broadness is due to hydrogen bonding.
  - ~3000-3100 cm^{-1} (medium): Aromatic C-H stretching.
  - ~1000-1100 cm^{-1} (strong): C-O stretching vibration.[10]
- Mass Spectrometry (MS):

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- Molecular Ion (M^+): Expect to see a characteristic pair of peaks at m/z 186 and 188 with an approximate 1:1 ratio, which is indicative of the presence of a single bromine atom (due to the natural abundance of ^{79}Br and ^{81}Br isotopes).[11]
- Key Fragmentation: A common fragmentation pattern for benzyl alcohols is the loss of water (M-18), leading to peaks at m/z 168 and 170.[12][13] Another significant peak is often observed at m/z 107, corresponding to the loss of the bromine atom.

Key Reactions and Synthetic Applications

The true value of **2-bromobenzyl alcohol** lies in its ability to participate in a diverse range of chemical transformations, making it a cornerstone intermediate in multi-step syntheses.

A. Protection of Alcohols

The 2-bromobenzyl (2-BrBn) group can be used as a protecting group for alcohols, forming a 2-bromobenzyl ether. While less common than the standard benzyl (Bn) ether, it offers unique reactivity profiles for deprotection.

- Protection: Typically achieved via Williamson ether synthesis, reacting the alcohol with 2-bromobenzyl bromide in the presence of a base like sodium hydride (NaH).
- Deprotection: Standard hydrogenolysis (H_2, Pd/C) is effective.[14][15] The presence of the bromine also allows for alternative deprotection strategies involving organometallic intermediates.

B. Oxidation

The primary alcohol can be selectively oxidized to either 2-bromobenzaldehyde or 2-bromobenzoic acid using appropriate reagents.

- To Aldehyde: Mild oxidizing agents like pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP) are effective.
- To Carboxylic Acid: Stronger oxidizing agents such as potassium permanganate ($KMnO_4$) or Jones reagent (CrO_3/H_2SO_4) will complete the oxidation.

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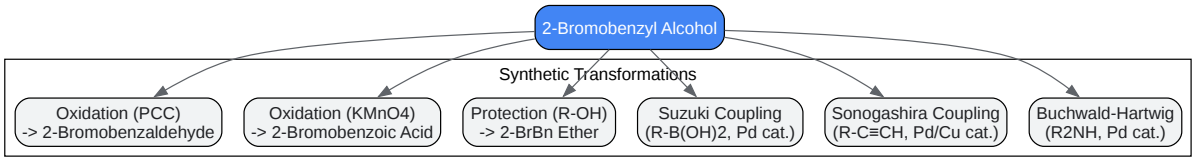
C. Palladium-Catalyzed Cross-Coupling Reactions

This is arguably the most significant application. The aryl bromide moiety is an excellent handle for forming new carbon-carbon and carbon-heteroatom bonds through reactions like Suzuki, Sonogashira, and Buchwald-Hartwig couplings.[16][17][18]

- Suzuki Coupling: Reaction with an organoboron reagent (e.g., a boronic acid or ester) in the presence of a palladium catalyst and a base to form a biaryl structure.
- Sonogashira Coupling: Coupling with a terminal alkyne using a palladium catalyst, a copper(I) co-catalyst, and a base to synthesize aryl alkynes.
- Buchwald-Hartwig Amination: Formation of a C-N bond by reacting with an amine in the presence of a palladium catalyst and a strong base.

Expertise Insight: The hydroxymethyl group can sometimes interfere with or participate in these coupling reactions. It may be necessary to protect the alcohol (e.g., as a silyl ether) prior to performing the cross-coupling, and then deprotect it afterward. This adds steps but ensures chemoselectivity.

Key Reaction Pathways Diagram



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Caption: Key synthetic transformations of **2-bromobenzyl alcohol**.

Applications in Drug Discovery and Development

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2-Bromobenzyl alcohol is a valuable building block for the synthesis of active pharmaceutical ingredients (APIs).[1][2] Its bifunctional nature allows for the construction of complex molecular scaffolds found in a variety of therapeutic agents.

Case Example: Prodrug Synthesis for Hepatocellular Carcinoma **2-Bromobenzyl alcohol** serves as a reagent in the preparation of orally active and liver-targeted prodrugs of 5-fluoro-2'-deoxyuridine, a compound investigated for the treatment of hepatocellular carcinoma.[19] In this context, the benzyl alcohol moiety is used to create an ether linkage, modifying the parent drug's pharmacokinetic profile.

General Utility: It is widely used as an intermediate in the synthesis of analgesics, antihistamines, and local anesthetics.[1] Its role is often to introduce a substituted benzyl motif, which is a common pharmacophore in many drug classes. For instance, after a cross-coupling reaction to replace the bromine, the resulting substituted benzyl alcohol can be further functionalized to build the final API.

Safety, Handling, and Storage

As a laboratory chemical, proper handling of **2-bromobenzyl alcohol** is essential to ensure personnel safety.

- Hazards: It is classified as harmful if swallowed and causes serious eye irritation.[3][20] It may also cause skin irritation upon prolonged contact.[1]
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[21]
- Handling: Avoid creating dust if handling the solid form. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after use.[20][21]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials. Recommended storage is at room temperature.[7]

Conclusion

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2-Bromobenzyl alcohol is a strategically important and versatile intermediate in organic synthesis. Its unique structural features—an accessible primary alcohol and a reactive aryl bromide at the ortho position—provide a powerful platform for a wide array of chemical transformations. From its role in protection chemistry to its critical function as a substrate in palladium-catalyzed cross-coupling reactions, it enables the efficient construction of complex molecules. For researchers in drug discovery and development, a thorough understanding of its properties, synthesis, and reactivity is crucial for leveraging its full potential in the creation of novel therapeutic agents.

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